

How to dissolve and store TM6089 for experiments

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Compound of Interest

Compound Name: TM6089

Cat. No.: B1682919

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Application Notes and Protocols for TM6089

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **TM6089**, a potent prolyl hydroxylase (PHD) inhibitor that stabilizes Hypoxia-Inducible Factor (HIF) activity. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reproducible experimental results.

Compound Information

Property	Value
Chemical Name	TM6089
CAS Number	863421-32-3
Molecular Formula	C ₁₃ H ₁₄ N ₄ O ₃ S
Molecular Weight	306.34 g/mol
Mechanism of Action	Prolyl Hydroxylase (PHD) Inhibitor

Solubility Data

TM6089 exhibits solubility in various organic solvents. For most biological experiments, preparation of a concentrated stock solution in dimethyl sulfoxide (DMSO) is recommended.

Solvent	Solubility	Concentration (mM)	Notes
DMSO	41.67 mg/mL[1]	136.03 mM	Ultrasonic agitation and gentle warming may be required for complete dissolution.
Ethanol	Data not available	-	-
Aqueous Buffers	Sparingly soluble	-	Direct dissolution in aqueous buffers is not recommended. Prepare a high-concentration DMSO stock and dilute into the aqueous buffer.

Storage and Stability

Proper storage of **TM6089** is critical to maintain its chemical integrity and biological activity.

Solid Compound:

- Storage Temperature: -20°C
- Storage Conditions: Store in a tightly sealed container, protected from light and moisture.
- Long-term Stability: When stored correctly, the solid compound is expected to be stable for up to 6 months.

Stock Solutions (in DMSO):

- Storage Temperature: -20°C
- Storage Conditions: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store in tightly sealed vials, protected from light.

- Long-term Stability: Stock solutions are generally stable for up to one month when stored at -20°C. For optimal results, it is recommended to prepare fresh solutions.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TM6089** in DMSO.

Materials:

- **TM6089** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Equilibrate: Allow the vial of solid **TM6089** to come to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **TM6089**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.06 mg of **TM6089**.
- Dissolution: Add the appropriate volume of DMSO to the vial containing the solid **TM6089**. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, use an ultrasonic water bath or warm the solution to 37°C to aid dissolution. Visually inspect the solution to ensure no particulates are present.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. Store the aliquots at -20°C, protected from light.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for use in cellular assays.

Materials:

- 10 mM **TM6089** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, pH 7.4) or cell culture medium
- Sterile, polypropylene tubes

Procedure:

- Thawing: Thaw a single-use aliquot of the 10 mM **TM6089** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the DMSO stock solution into the desired aqueous buffer or cell culture medium to achieve the final working concentration.
 - Important: To avoid precipitation, it is recommended to add the DMSO stock solution to the aqueous buffer while vortexing. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to minimize solvent-induced cytotoxicity.
- Final Concentration: The optimal working concentration of **TM6089** will vary depending on the cell type and experimental design. A typical starting point for cell-based assays is in the range of 1-10 μM . It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experiment.
- Use Immediately: It is best to prepare working solutions fresh for each experiment. Do not store aqueous solutions of **TM6089** for extended periods.

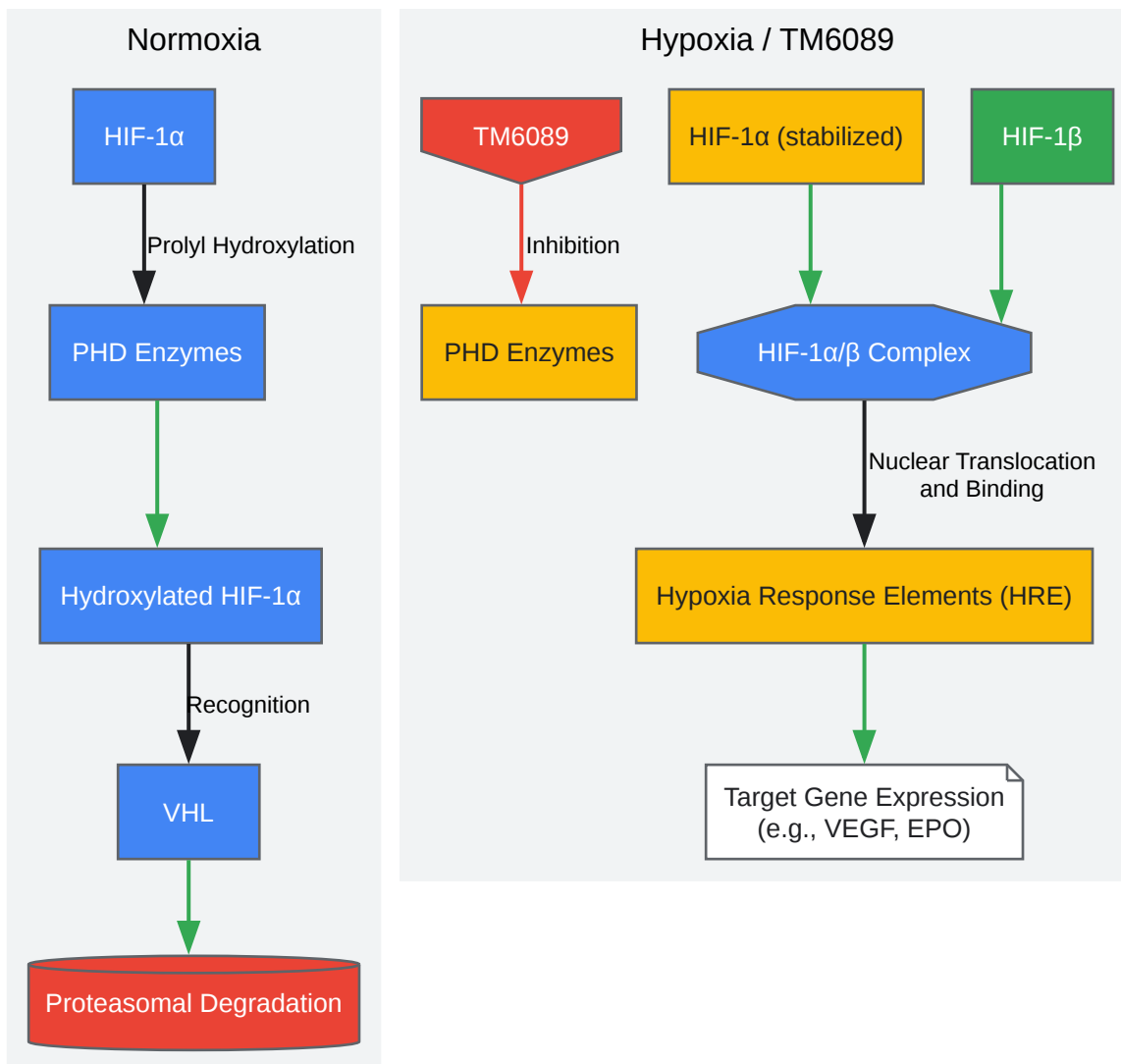
Visualizations



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Caption: Workflow for preparing **TM6089** stock and working solutions.

TM6089 Mechanism of Action

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Caption: **TM6089** inhibits PHD enzymes, leading to HIF-1 α stabilization and target gene expression.

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References

- 1. Standardization of an in vitro assay matrix to assess cytotoxicity of organic nanocarriers: a pilot interlaboratory comparison - PMC [pmc.ncbi.nlm.nih.gov]
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